

# Mechanical properties of Clearfil Photo Posterior composite

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An In-depth Technical Guide to the Mechanical Properties of **Clearfil Photo Posterior** Composite

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the mechanical properties of **Clearfil Photo Posterior**, a light-curing, radiopaque composite restorative material. The information is compiled from various scientific studies to offer a comprehensive resource for professionals in dental materials research and development.

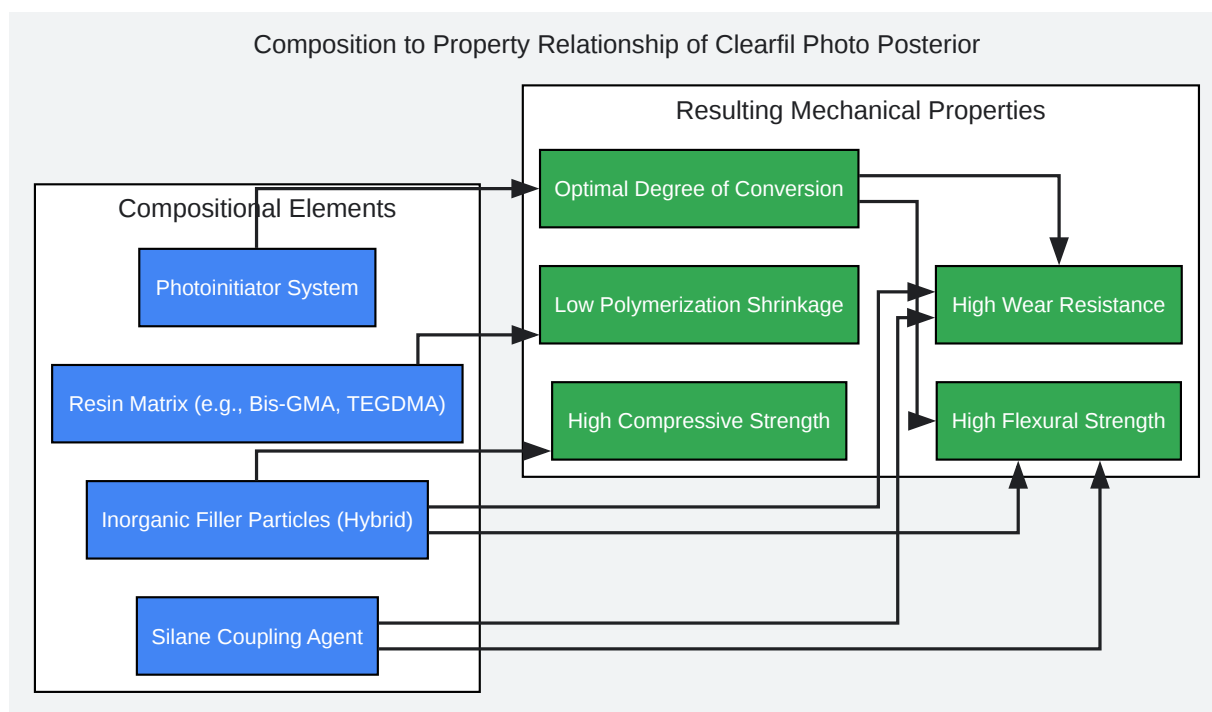
## Introduction

**Clearfil Photo Posterior** is a dental composite designed for restorations in the posterior region.[1][2][3] As a material intended for stress-bearing applications, its mechanical properties are of paramount importance for clinical success. This guide synthesizes available data on its key mechanical characteristics, including wear resistance, flexural strength, and degree of conversion, and outlines the experimental protocols used to determine these properties.

## Composition and its Influence on Mechanical Properties

The performance of **Clearfil Photo Posterior** is a direct result of its composition. As a hybrid composite, it contains a resin matrix and inorganic filler particles.[4] The specific size,

distribution, and loading of these fillers, along with the chemistry of the resin matrix, dictate the material's overall strength, durability, and handling characteristics.



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Composition to Property Relationship of **Clearfil Photo Posterior**

## Mechanical Properties: Data Summary

The following tables summarize the available quantitative data on the mechanical properties of **Clearfil Photo Posterior**.

Table 1: Wear Resistance

Study Type	Method	Key Findings	Citations
In Vitro Comparative Study	Three-body wear device	Demonstrated strong relationship between in-vitro and clinical wear data; evaluated against seven other posterior composites.	[4]
In Vitro Simulation	Multi-mode oral wear simulator	Capable of characterizing abrasion and attrition wear simultaneously.	[5]

Table 2: Flexural Properties

Property	Method	Reported Value	Notes	Citations
Flexural Strength	ISO 4049 (Three-point bending)	> 80 MPa (Required for posterior composites)	Specific value for Clearfil Photo Posterior not provided, but this is the standard it must meet. A related material, Clearfil Photo Core, showed $125 \pm 12$ MPa.	[6][7]
Fracture Strength (of a composite structure)	Static Compression	$893 \pm 459$ N to $1326 \pm 391$ N	This was for a fiber-reinforced restoration using Clearfil Photo Posterior, not the bulk material itself.	[8]

Table 3: Degree of Conversion

Light Source	Curing Time	Degree of Conversion (DC)	Citations
LED	40 s	43%	<a href="#">[9]</a> <a href="#">[10]</a>
QTH (Halogen)	40 s	Higher than LED	<a href="#">[9]</a> <a href="#">[10]</a>
PAC (Plasma Arc)	10 s	No significant difference from QTH or LED	<a href="#">[9]</a> <a href="#">[10]</a>

Table 4: Polymerization Shrinkage

Measurement Technique	Key Considerations	Citations
Dilatometer	A common method for measuring volumetric shrinkage.	<a href="#">[11]</a>
Micro-CT	A highly accurate method for three-dimensional shrinkage evaluation.	<a href="#">[12]</a>
Shrinkage Stress	Unfavorable cavity configurations (Class I and II) can increase shrinkage stress, potentially compromising the adhesive bond.	<a href="#">[13]</a>

## Experimental Protocols

Detailed methodologies are crucial for the replication and comparison of study results. The following sections describe the experimental protocols commonly used to evaluate the mechanical properties of dental composites like **Clearfil Photo Posterior**.

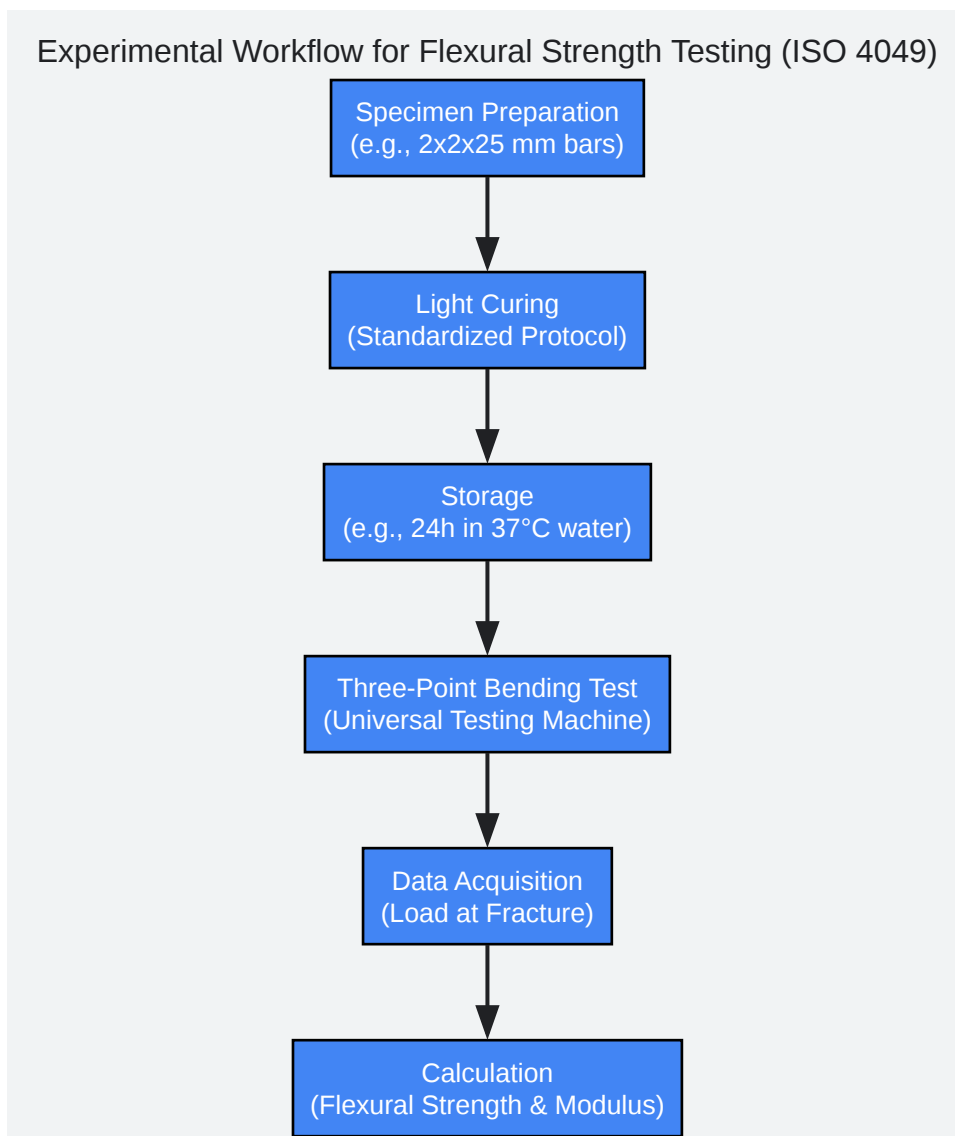
## Wear Resistance Testing

- Objective: To simulate the wear of the composite material in the oral environment.
- Methodology (Three-Body Wear):
  - Cylindrical cavity preparations (e.g., 4 mm in diameter) are made in the occlusal surface of extracted human molars.[4]
  - The cavities are restored with **Clearfil Photo Posterior** according to the manufacturer's instructions.[4]
  - The restored teeth are then subjected to simulated chewing cycles in a three-body wear device. This device typically involves an antagonist cusp moving against the composite surface in the presence of a third body, such as a slurry of food-simulating particles (e.g., ground seeds).[4][5]
  - Wear is quantified by measuring the volume loss of the composite restoration, often using profilometry or 3D scanning.[5]

## Flexural Strength Testing

- Objective: To determine the material's resistance to bending forces, which is critical for resisting fracture under occlusal loads.
- Methodology (ISO 4049):
  - Bar-shaped specimens of the composite are fabricated (e.g., 2 mm x 2 mm x 25 mm).[10][14]
  - The specimens are light-cured according to a standardized protocol.
  - After a specified storage period (e.g., 24 hours in water at 37°C), the specimens are subjected to a three-point bending test in a universal testing machine.[7]
  - A load is applied to the center of the specimen until it fractures.
  - The flexural strength and flexural modulus are calculated from the load at fracture and the dimensions of the specimen.[7]

## Experimental Workflow for Flexural Strength Testing (ISO 4049)



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## Experimental Workflow for Flexural Strength Testing (ISO 4049)

## Degree of Conversion Measurement

- Objective: To quantify the percentage of monomer that has converted to polymer after light curing, which directly impacts the material's final mechanical properties and biocompatibility.
- Methodology (FTIR Spectroscopy):
  - A small amount of uncured composite is placed on the crystal of a Fourier Transform Infrared (FTIR) spectrometer to obtain a baseline spectrum of the unpolymerized material.

- A specimen of a standardized thickness (e.g., 2 mm) is prepared in a mold and light-cured. [6][9][10]
- The cured specimen is then analyzed using FTIR to obtain a spectrum of the polymerized material.
- The degree of conversion is calculated by comparing the peak heights of the aliphatic carbon-carbon double bonds (C=C) before and after curing, relative to an internal standard peak (e.g., aromatic C=C).[9]

## Conclusion

**Clearfil Photo Posterior** is a posterior composite material with documented high wear resistance.[1][4][5][15] While specific, comprehensive data for all mechanical properties from a single source is not readily available in the reviewed literature, the existing studies indicate that its properties are in line with the requirements for a durable posterior restorative material. The degree of conversion is influenced by the light source used, which is an important consideration for clinical application.[9][10] Further research providing a complete and standardized dataset for **Clearfil Photo Posterior** would be beneficial for comparative analyses. The methodologies described provide a framework for such future investigations.

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